

Safety and handling of 5-Chloro-2-nitrobenzotrifluoride.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Chloro-2-nitrobenzotrifluoride

Cat. No.: B089720

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of 5-Chloro-2-nitrobenzotrifluoride

For the attention of researchers, scientists, and drug development professionals, this document serves as a comprehensive technical guide on the safe handling, storage, and emergency management of **5-Chloro-2-nitrobenzotrifluoride** (CAS No. 118-83-2). As a Senior Application Scientist, the following information is synthesized from authoritative safety data sheets and chemical databases to ensure technical accuracy and promote a culture of safety in the laboratory. The causality behind each recommendation is explained to provide a deeper understanding of the necessary precautions.

Introduction: Understanding the Compound

5-Chloro-2-nitrobenzotrifluoride is a versatile chemical intermediate of significant interest in the pharmaceutical and fine chemical industries.^{[1][2]} Its molecular structure, featuring a benzene ring substituted with chloro, nitro, and trifluoromethyl groups, imparts a unique reactivity profile that makes it a valuable precursor in the synthesis of complex molecules, including Active Pharmaceutical Ingredients (APIs) and fluorescent whitening agents.^{[3][4]} However, this same reactivity necessitates a thorough understanding and implementation of stringent safety protocols to mitigate potential risks to personnel and the environment.

Section 1: Compound Identification and Physicochemical Properties

A foundational aspect of safe handling is a clear understanding of the compound's physical and chemical identity. These properties influence its behavior under various laboratory conditions and are critical for designing appropriate storage and handling procedures.

Property	Value	Source(s)
Chemical Name	5-Chloro-2-nitrobenzotrifluoride	[5]
Synonyms	4-Chloro-1-nitro-2-(trifluoromethyl)benzene	[5][6]
CAS Number	118-83-2	[1][5]
Molecular Formula	C ₇ H ₃ ClF ₃ NO ₂	[3][5][7]
Molecular Weight	225.55 g/mol	[3][5]
Appearance	Light yellow to yellow-brown liquid	[3][7]
Melting Point	21-22 °C	[7][8]
Boiling Point	222-224 °C	[8]
Density	1.526 g/mL at 25 °C	[1][8]
Flash Point	102 °C (217 °F)	[8][9]
Water Solubility	168 mg/L at 20 °C	[8]
log Pow	3.42 - 3.8	[7][10]

Section 2: Hazard Identification and Toxicology

5-Chloro-2-nitrobenzotrifluoride is classified as hazardous under the Globally Harmonized System (GHS).[5][6] Understanding its toxicological profile is paramount to appreciating the potential consequences of exposure and the rationale behind the recommended safety measures.

GHS Hazard Statements:

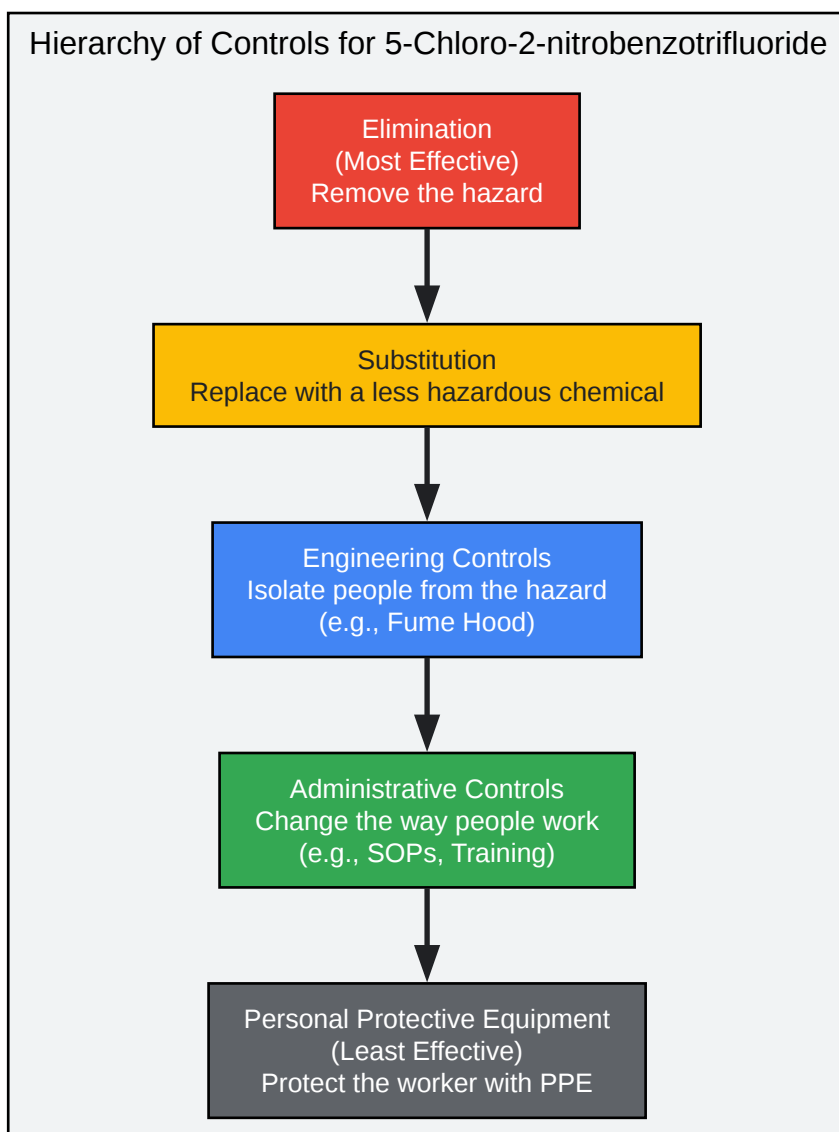
- H315: Causes skin irritation.[9][10]

- H319: Causes serious eye irritation.[9][10]
- H335: May cause respiratory irritation.[10]
- H301/H302: Toxic or harmful if swallowed.[5][6][9]
- H311/H312: Toxic or harmful in contact with skin.[5][6][9]
- H331/H332: Toxic or harmful if inhaled.[5][6][9]
- H411: Toxic to aquatic life with long lasting effects.[6][9]

The presence of the trifluoromethyl group, while lending stability to the molecule, can result in the release of hazardous decomposition products like hydrogen fluoride in a fire.[6] The compound's primary hazards are acute toxicity upon exposure through multiple routes (oral, dermal, inhalation) and its irritant properties to the skin, eyes, and respiratory system.[6][10]

Section 3: A Proactive Approach to Safety: Risk Assessment and the Hierarchy of Controls

Before any experimental work begins, a thorough risk assessment must be conducted. This process involves identifying the hazards, evaluating the risks of exposure during specific procedures, and implementing control measures. The most effective approach follows the hierarchy of controls, which prioritizes the most effective measures over less effective ones.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-Chloro-2-nitrobenzotrifluoride | 118-83-2 [chemicalbook.com]

- 2. nbinno.com [nbinno.com]
- 3. nbinno.com [nbinno.com]
- 4. chemneo.com [chemneo.com]
- 5. 5-Chloro-2-nitrobenzotrifluoride | C7H3ClF3NO2 | CID 67052 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. synquestlabs.com [synquestlabs.com]
- 7. echemi.com [echemi.com]
- 8. 5-Chloro-2-nitrobenzotrifluoride [hqpharmtech.com]
- 9. 5-Chloro-2-nitrobenzotrifluoride | 118-83-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 10. echemi.com [echemi.com]
- To cite this document: BenchChem. [Safety and handling of 5-Chloro-2-nitrobenzotrifluoride.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089720#safety-and-handling-of-5-chloro-2-nitrobenzotrifluoride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com